

# In-Depth Technical Guide to the Health and Safety of 3,5-Dimethoxyaniline

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## Compound of Interest

Compound Name: 3,5-Dimethoxyaniline

Cat. No.: B133145

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **3,5-Dimethoxyaniline** (CAS No. 10272-07-8), a versatile intermediate compound used in the synthesis of dyes, pigments, and pharmaceuticals.<sup>[1]</sup> Adherence to strict safety protocols is essential when handling this chemical to mitigate potential health risks.

## Hazard Identification and Classification

**3,5-Dimethoxyaniline** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).<sup>[2][3]</sup> The primary hazards associated with this compound are acute oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation.<sup>[2][3]</sup>

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[2] [3][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2] [3][4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[2][3][4]

Signal Word: Warning[2]

Hazard Pictograms:

- Exclamation Mark (GHS07): Indicates skin and eye irritation, harmful if swallowed, and may cause respiratory irritation.

## Toxicological Data

While specific LD50 and LC50 values for **3,5-Dimethoxyaniline** are not readily available in the reviewed literature, its classification as Acute Toxicity Category 4 (Oral) provides a quantitative range for its acute oral toxicity.

Endpoint	Species	Route	Value	Classification
LD50	Rat (expected)	Oral	300 - 2000 mg/kg body weight	Category 4 (Harmful if swallowed)[5]
LD50	Not available	Dermal	Not available	Data not available
LC50	Not available	Inhalation	Not available	Data not available

## Experimental Protocols

The toxicological classifications are determined by standardized experimental protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

Methodology:

- **Animal Model:** Typically, the test is performed on rats.
- **Dosage:** A stepwise procedure is used where a small group of animals (usually 3) is dosed at a defined level. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Observation:** The animals are observed for signs of toxicity and mortality for up to 14 days.
- **Endpoint:** The classification is determined by the number of animals that show signs of toxicity or die at a given dose level. The LD50 is estimated to be within a certain range based on these outcomes.

### Acute Dermal Irritation/Corrosion - OECD Guideline 404

This guideline assesses the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Animal Model:** The albino rabbit is the preferred species for this test.
- **Application:** A small amount of the test substance (0.5 g for solids) is applied to a shaved patch of skin on the animal's back.
- **Exposure:** The substance is held in contact with the skin for a specified period, typically 4 hours.

- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The severity of the reactions is scored.
- **Endpoint:** The substance is classified as an irritant based on the severity and reversibility of the skin reactions.

## Acute Eye Irritation/Corrosion - OECD Guideline 405

This test evaluates the potential of a substance to cause eye irritation or damage.

Methodology:

- **Animal Model:** The albino rabbit is the recommended test animal.
- **Application:** A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling).
- **Endpoint:** The substance is classified based on the severity and reversibility of the ocular lesions observed.

## Handling and Safety Precautions

### Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:** Use impervious gloves (e.g., nitrile rubber) and a lab coat.
- **Respiratory Protection:** In case of insufficient ventilation or when handling large quantities, use a NIOSH-approved respirator with an appropriate cartridge.

### Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. Protect from light and moisture.

## First Aid Measures

- **After Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- **After Skin Contact:** Immediately wash with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.
- **After Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **After Ingestion:** Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.

## Accidental Release and Firefighting Measures

### Accidental Release

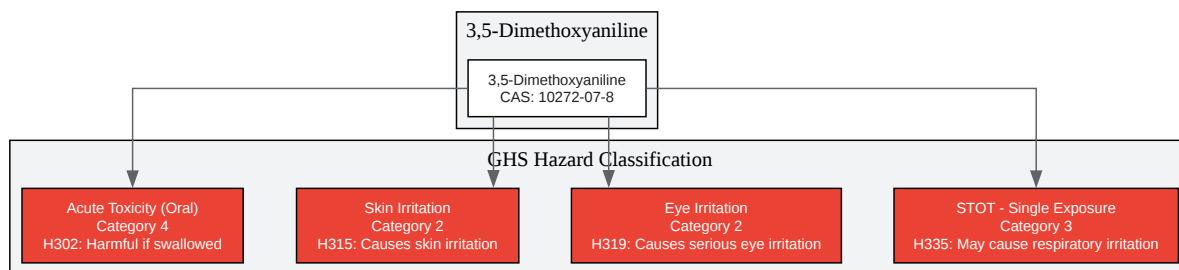
- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.

### Firefighting

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Emits toxic fumes under fire conditions.
- **Protective Equipment:** Wear self-contained breathing apparatus and full protective gear.

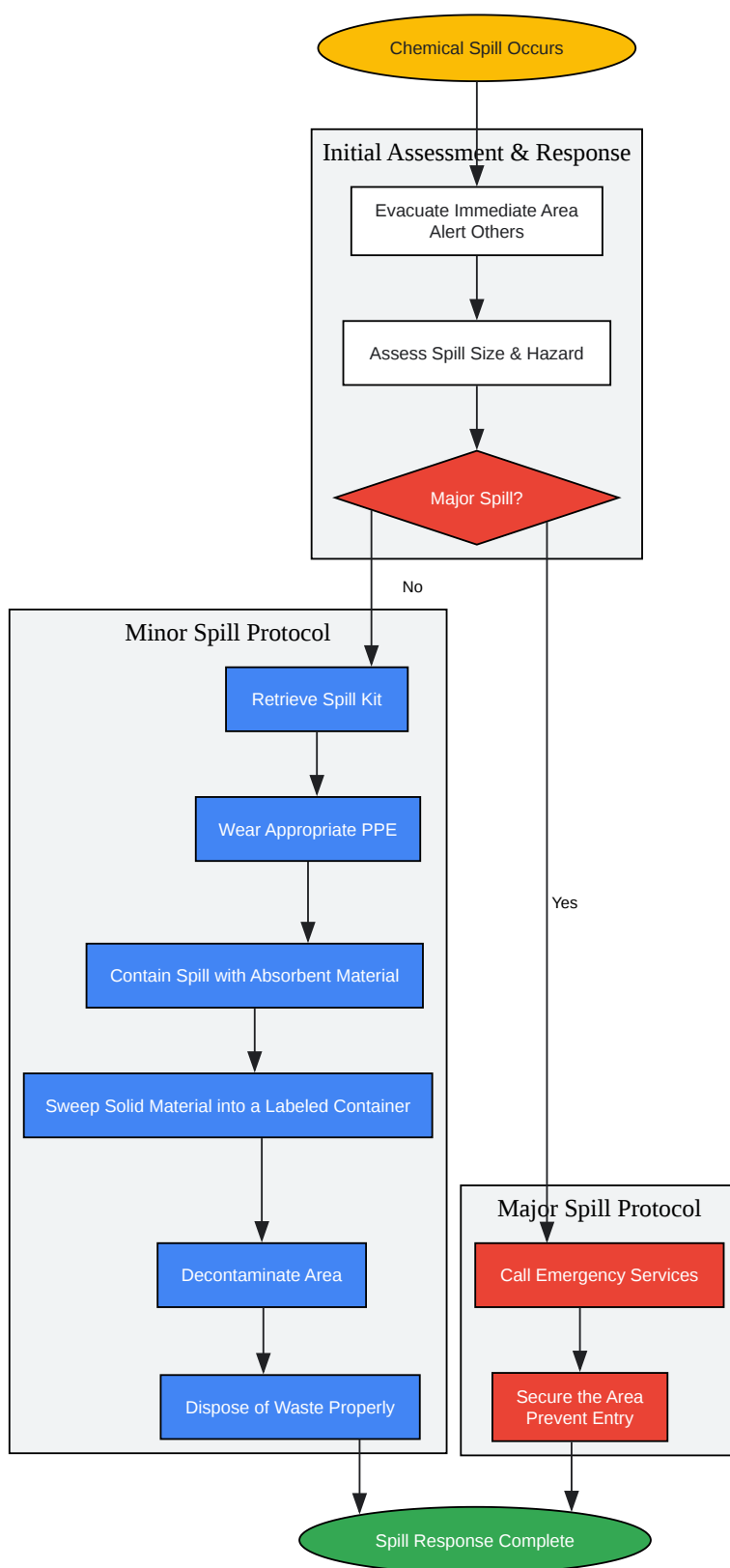
## Visualized Workflows

The following diagrams illustrate key logical and procedural flows for handling **3,5-Dimethoxyaniline** safely.



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Caption: GHS Hazard Classification for **3,5-Dimethoxyaniline**.



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Caption: Workflow for a solid chemical spill response.

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